

Personal protective equipment for handling Barasertib dihydrochloride

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Compound of Interest

Compound Name: Barasertib dihydrochloride

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Essential Safety and Handling Guide for Barasertib Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Barasertib dihydrochloride** (also known as AZD1152 dihydrochloride), a potent and selective Aurora B kinase inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks.

I. Personal Protective Equipment (PPE)

When handling **Barasertib dihydrochloride**, a comprehensive PPE strategy is crucial. The following table summarizes the recommended equipment to be used at all stages of handling, from preparation to disposal.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for splash-prone procedures. [1]
Skin	Chemical-impermeable gloves	Gloves must be inspected for integrity before each use. Wash and dry hands thoroughly after handling. The selected gloves must satisfy EU Directive 89/686/EEC and the EN 374 standard. [1]
Fire/flammable resistant and impervious clothing	A lab coat is the minimum requirement. For larger quantities or procedures with a higher risk of exposure, a chemical-resistant gown or apron is recommended. [1]	
Respiratory	Full-face respirator	To be used if exposure limits are exceeded, or if irritation or other symptoms are experienced. [1] Ensure proper fit and training.

II. Operational Plan for Safe Handling

A systematic approach to handling **Barasertib dihydrochloride** is vital for minimizing risk. The following step-by-step protocol outlines the key stages of the handling process.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, cool, and well-ventilated place.[\[1\]](#)

- Keep the compound away from incompatible materials such as strong oxidizing agents and strong acids.[2]
- For long-term storage, refer to the manufacturer's specific recommendations, which may include storage at -20°C.[3]

2. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid the formation of dust and aerosols.[1]
- **Barasertib dihydrochloride** is soluble in DMSO.[3] Use fresh, anhydrous DMSO for optimal solubility.[4]
- For in vivo experiments, specific formulation protocols may be required, such as dilution in corn oil or a mixture of PEG300, Tween-80, and water.[4]

3. Experimental Use:

- Wear the appropriate PPE at all times.
- Avoid contact with skin and eyes.[1]
- Handle in accordance with good industrial hygiene and safety practices.[2]
- After use, decontaminate all surfaces and equipment.

4. Waste Disposal:

- Dispose of waste in suitable, closed containers.[1]
- Adhere to all local, state, and federal regulations for chemical waste disposal.[1]
- Do not allow the chemical to enter drains or the environment.[1]

III. Emergency Procedures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

First-Aid Measures:

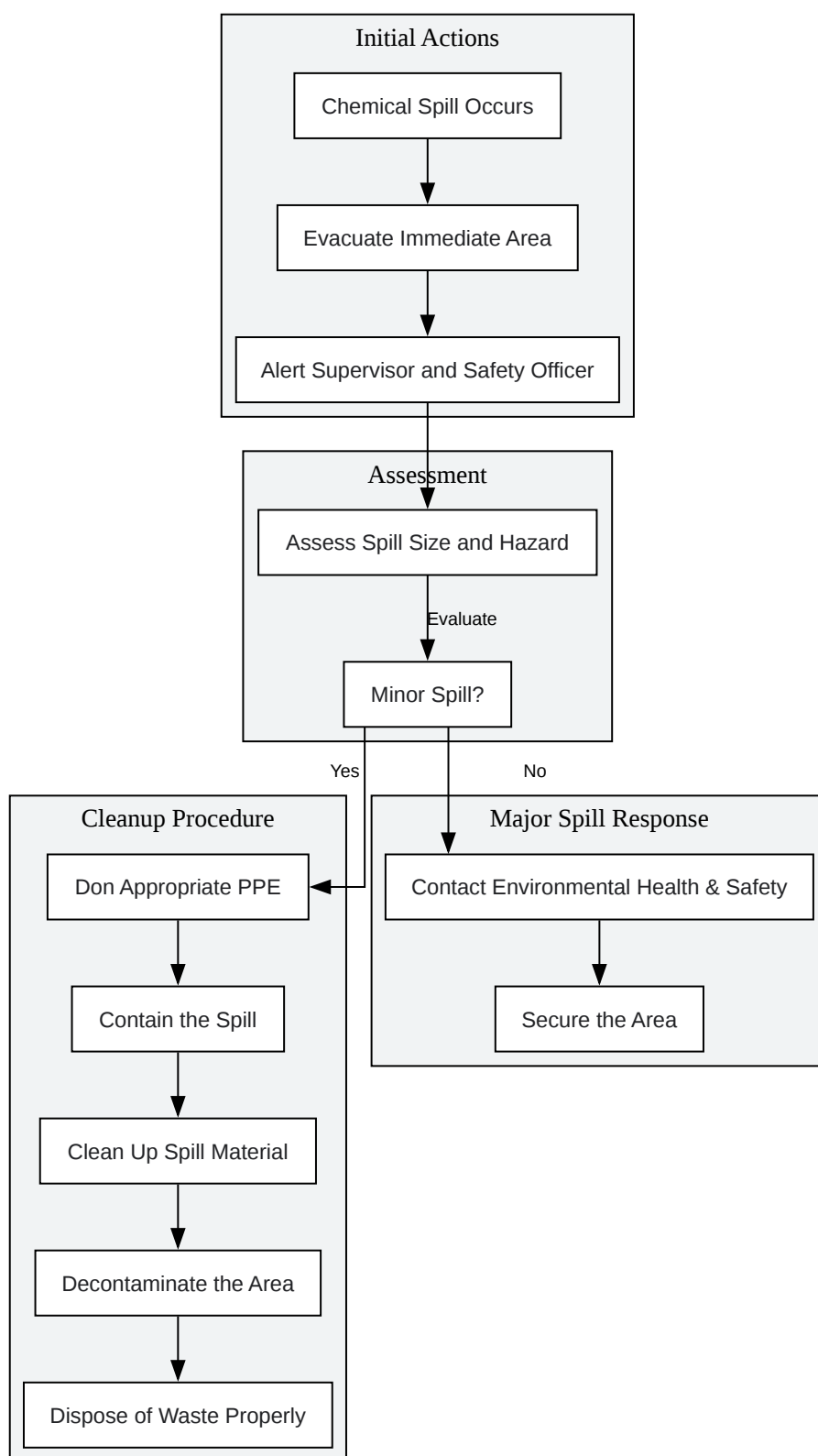
- If inhaled: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- Following skin contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[1\]](#)[\[2\]](#)
- Following eye contact: Rinse with pure water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Following ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

Accidental Release Measures:

- Evacuate personnel to safe areas and ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including chemical-impermeable gloves and safety goggles.[\[1\]](#)
- For spills, sweep up the solid material and place it in a suitable, closed container for disposal.[\[2\]](#) Avoid generating dust.
- Prevent the substance from entering drains and waterways.[\[1\]](#)

IV. Spill Response Workflow

The following diagram illustrates the logical steps to be taken in the event of a chemical spill.



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Caption: Workflow for responding to a chemical spill.

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